

Brinzolamide-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Brinzolamide-d5*

Cat. No.: *B563267*

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An in-depth examination of the synthesis, analytical applications, and mechanism of action of the deuterated carbonic anhydrase inhibitor, **Brinzolamide-d5**.

This technical guide provides a comprehensive overview of **Brinzolamide-d5**, a deuterated analog of the carbonic anhydrase inhibitor Brinzolamide. Designed for researchers, scientists, and drug development professionals, this document details the compound's chemical properties, analytical methodologies for its quantification, and the biochemical pathways associated with its therapeutic effects.

Core Compound Data

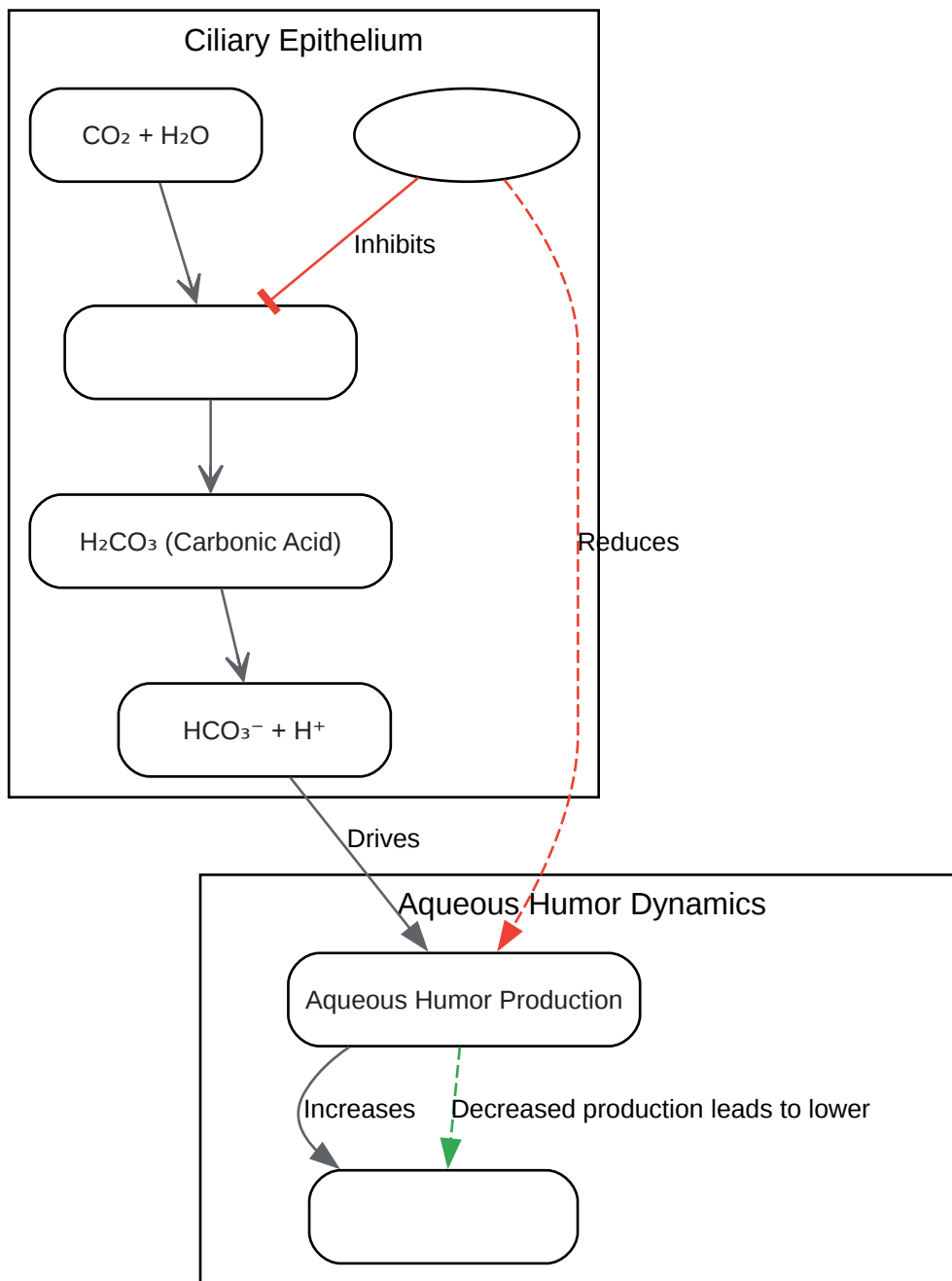
Brinzolamide-d5 serves as a crucial internal standard for the accurate quantification of Brinzolamide in biological matrices during pharmacokinetic and metabolic studies. Its key identifiers and physicochemical properties are summarized below.

Property	Value	Reference
CAS Number	1217651-02-9	
Molecular Formula	C ₁₂ H ₁₆ D ₅ N ₃ O ₅ S ₃	
Molecular Weight	388.5 g/mol	
Formal Name	(4R)-4-(ethyl-1,1,2,2,2-d ₅ -amino)-3,4-dihydro-2-(3-methoxypropyl)-2H-thieno[3,2-e]-1,2-thiazine-6-sulfonamide 1,1-dioxide	
Purity	≥99% deuterated forms (d ₁ -d ₅)	
Formulation	A solid	
Solubility	Soluble in DMSO	

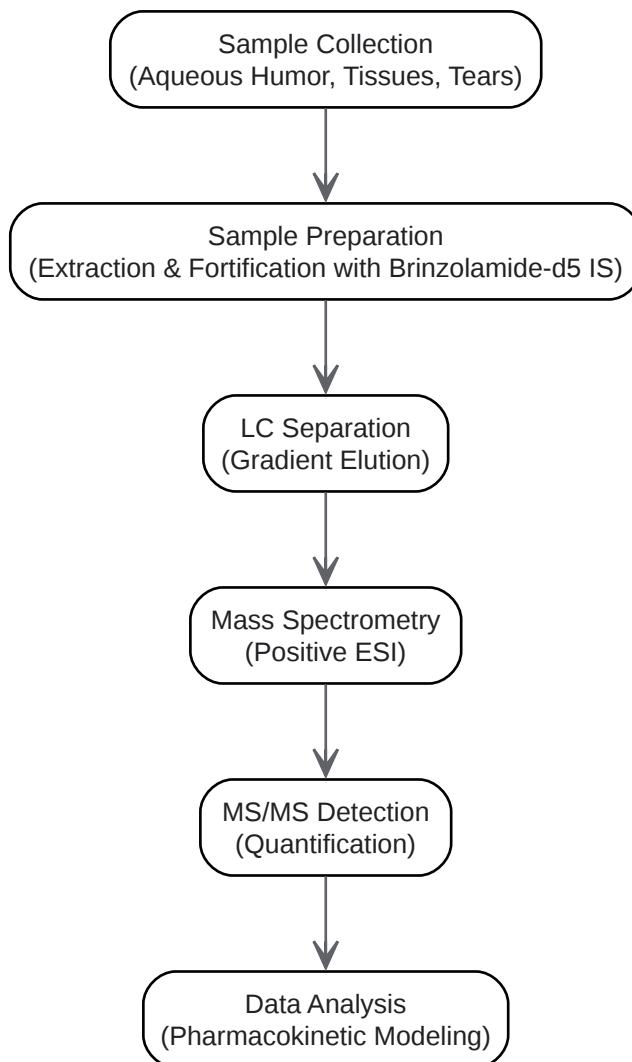
Mechanism of Action: Carbonic Anhydrase Inhibition

Brinzolamide exerts its therapeutic effect by inhibiting carbonic anhydrase, a key enzyme in the ciliary processes of the eye responsible for the production of aqueous humor. By blocking this enzyme, Brinzolamide reduces the formation of bicarbonate ions, which in turn decreases fluid transport and lowers intraocular pressure. This mechanism is pivotal in the management of open-angle glaucoma and ocular hypertension.

Mechanism of Action of Brinzolamide



Experimental Workflow for Brinzolamide Quantification



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